

# Molecular structure and weight of 1-Methylpiperazin-2-one hydrochloride.

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## Compound of Interest

Compound Name: 1-Methylpiperazin-2-one hydrochloride

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## Technical Guide: 1-Methylpiperazin-2-one Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **1-Methylpiperazin-2-one hydrochloride**. It is intended to serve as a valuable resource for professionals in research and drug development.

## Molecular Structure and Properties

**1-Methylpiperazin-2-one hydrochloride** is a heterocyclic compound widely utilized as a key intermediate in the synthesis of various bioactive molecules.<sup>[1][2]</sup> Its hydrochloride salt form enhances its solubility in aqueous solutions, making it suitable for a variety of applications in pharmaceutical and chemical research.<sup>[1][2]</sup>

The fundamental properties of **1-Methylpiperazin-2-one hydrochloride** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>11</sub> ClN <sub>2</sub> O	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	150.61 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	109384-27-2	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	1-methylpiperazin-2-one;hydrochloride	<a href="#">[3]</a> <a href="#">[4]</a>
Canonical SMILES	CN1CCNCC1=O.Cl	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to yellowish-brown solid	<a href="#">[1]</a>
Purity	≥ 95% (by NMR)	<a href="#">[1]</a>
Storage Conditions	0-8 °C	<a href="#">[1]</a>

## Synthesis and Characterization

The synthesis of **1-Methylpiperazin-2-one hydrochloride** can be achieved through the deprotection of a Boc-protected precursor.

## Experimental Protocol: Synthesis

A common method for the synthesis of **1-Methylpiperazin-2-one hydrochloride** involves the following steps:

- To a solution of tert-butyl 4-methyl-3-oxopiperazine-1-carboxylate (2.06 g), a 4N HCl-dioxane solution (20 mL) is added.
- The reaction mixture is stirred at room temperature for 1 hour.
- Following the completion of the reaction, the solvent is removed by distillation under reduced pressure.
- Toluene is added to the residue, and the solvent is again removed via azeotropic distillation under reduced pressure.

- The resulting residue is dried to yield **1-Methylpiperazin-2-one hydrochloride** as an oil (1.44 g, 99% yield).[5]

## Characterization Data

The synthesized compound can be characterized using the following spectroscopic methods:

- $^1\text{H-NMR}$  (400 MHz, DMSO-d<sub>6</sub>):  $\delta$  2.86 (3H, s), 3.34 (2H, br m), 3.50 (2H, m), 3.64 (2H, s).[5]
- Mass Spectrometry (ESI): m/z: 115 ([M + H]<sup>+</sup>).[5]

## Role in Drug Development

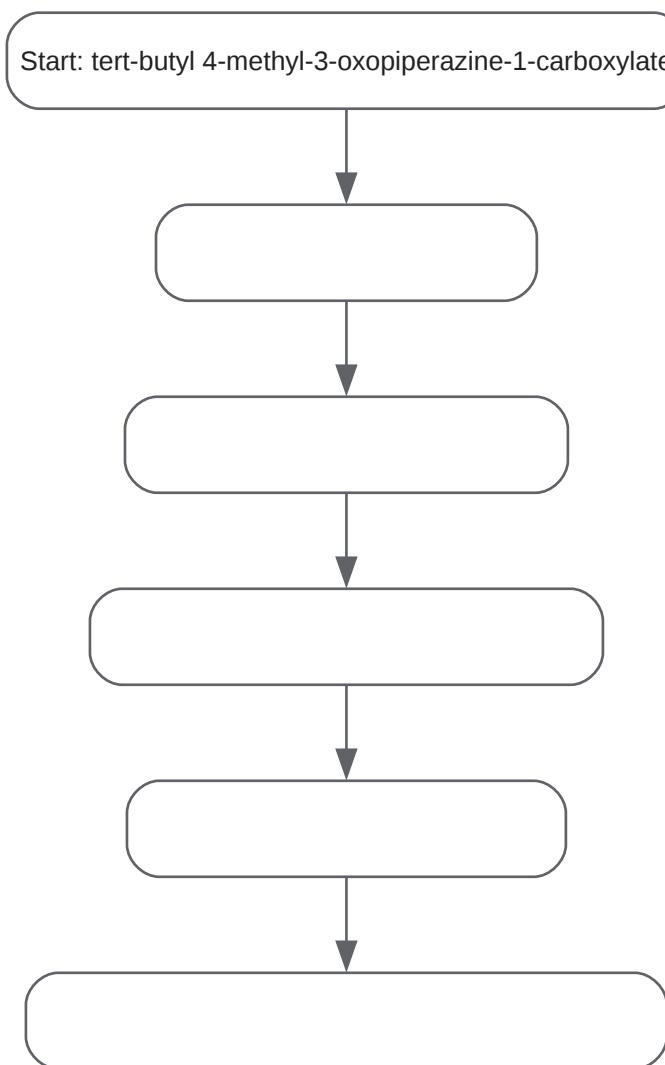
**1-Methylpiperazin-2-one hydrochloride** is a valuable building block in pharmaceutical development, particularly in the field of neuropharmacology.[1][2] It serves as a crucial intermediate in the synthesis of novel therapeutic agents, including those targeting central nervous system disorders such as anti-anxiety and antidepressant medications.[1][2] While the compound itself is primarily a synthetic intermediate, its piperazine core is a common scaffold in many biologically active molecules due to its ability to interact with various biological targets.

## Visualizations

### Molecular Structure

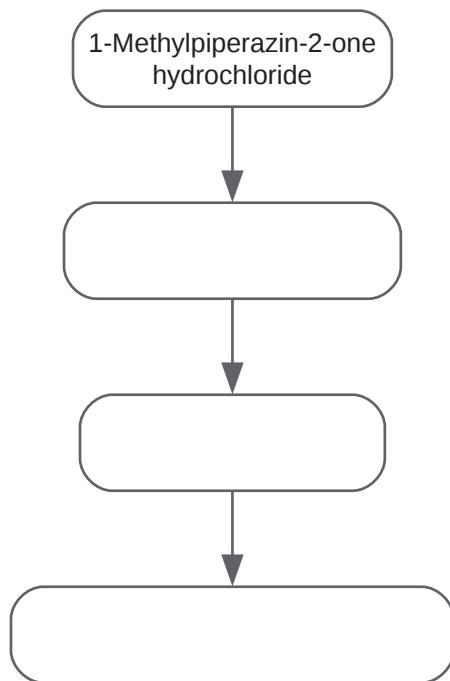
Caption: 2D structure of **1-Methylpiperazin-2-one hydrochloride**.

### Synthesis Workflow

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Caption: Workflow for the synthesis of **1-Methylpiperazin-2-one hydrochloride**.

## Role as a Synthetic Intermediate



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Caption: Role of **1-Methylpiperazin-2-one hydrochloride** in drug development.

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## References

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